

Operational Guide: Handling & Disposal of 4-Chloro-2-(methoxymethyl)-N-methylaniline

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Compound of Interest

Compound Name: 4-Chloro-2-(methoxymethyl)-N-methylaniline

CAS No.: 941294-12-8

Cat. No.: B1604493

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Chemical Profile & Risk Assessment

Identity: **4-Chloro-2-(methoxymethyl)-N-methylaniline** CAS Number: 941294-12-8 Molecular Formula: $C_9H_{12}ClNO$ Structure Note: This compound features a chlorinated aniline core with a methoxymethyl (ether) side chain.^{[1][2]} This structural combination dictates its specific disposal requirements—specifically the need to manage both amine toxicity and ether flammability/stability.^[2]

Core Hazard Matrix

Hazard Class	GHS Code	Description	Operational Implication
Acute Toxicity	H302	Harmful if swallowed	Treat all surfaces as contaminated; double-glove (Nitrile).[1][2][3]
Irritant	H315, H319	Causes skin/eye irritation	Use full-face shield if handling >100mL liquid volumes.[1][2]
Target Organ	H335	Respiratory irritation	Mandatory: Handle only inside a certified fume hood.[1][2]
Environmental	Inferred	Aquatic Toxicity (Chronic)	Zero Tolerance: No drain disposal.[1][2] All rinsate must be collected.[2]

Expert Insight - The "Hidden" Hazard: The methoxymethyl group at the C2 position functions chemically as a benzyl ether. While generally stable, exposure to strong Lewis acids or concentrated mineral acids (often found in "Acid Waste" carboys) can facilitate cleavage, potentially releasing formaldehyde or generating reactive benzylic cations.

- Critical Rule: NEVER dispose of this compound in the "Acid Waste" stream.[2]

Storage & Stability Protocol

Proper storage prevents degradation that complicates disposal.[2]

- Temperature: Cold Chain (2–8°C).[2]
- Atmosphere: Store under inert gas (Argon/Nitrogen) if the container is opened; anilines oxidize (darken) upon air exposure.
- Segregation: Store away from oxidizing agents (e.g., nitric acid, peroxides) and acid chlorides.

Disposal Procedures (Step-by-Step)

A. Solid Waste (Pure Substance)

If you have expired or excess solid material:

- Do not solubilize solely for disposal.[2] Keep it solid to minimize waste volume.
- Place the original container (with lid secured) inside a secondary clear polyethylene bag.
- Label the outer bag: "Toxic Solid - Halogenated Aniline Derivative."
- Deposit in the Solid Hazardous Waste drum.

B. Liquid Waste (Reaction Mixtures/Stock Solutions)

This is the most common disposal scenario.[2]

Solvent Compatibility:

- Compatible: Dichloromethane (DCM), Ethyl Acetate, Methanol, Acetone.[2]
- Incompatible: Concentrated HCl, H₂SO₄, Nitric Acid.

Disposal Workflow:

- Segregation: Designate a specific waste container labeled "Halogenated Organic Waste."
- pH Check: Ensure the waste stream is Neutral or slightly Basic (pH 7–9).[2] If the solution is acidic, neutralize carefully with Sodium Bicarbonate before adding to the solvent waste container to prevent heat generation or ether cleavage.[2]
- Container: Use High-Density Polyethylene (HDPE) or Glass containers. Avoid metal cans if the solution is corrosive.[2]

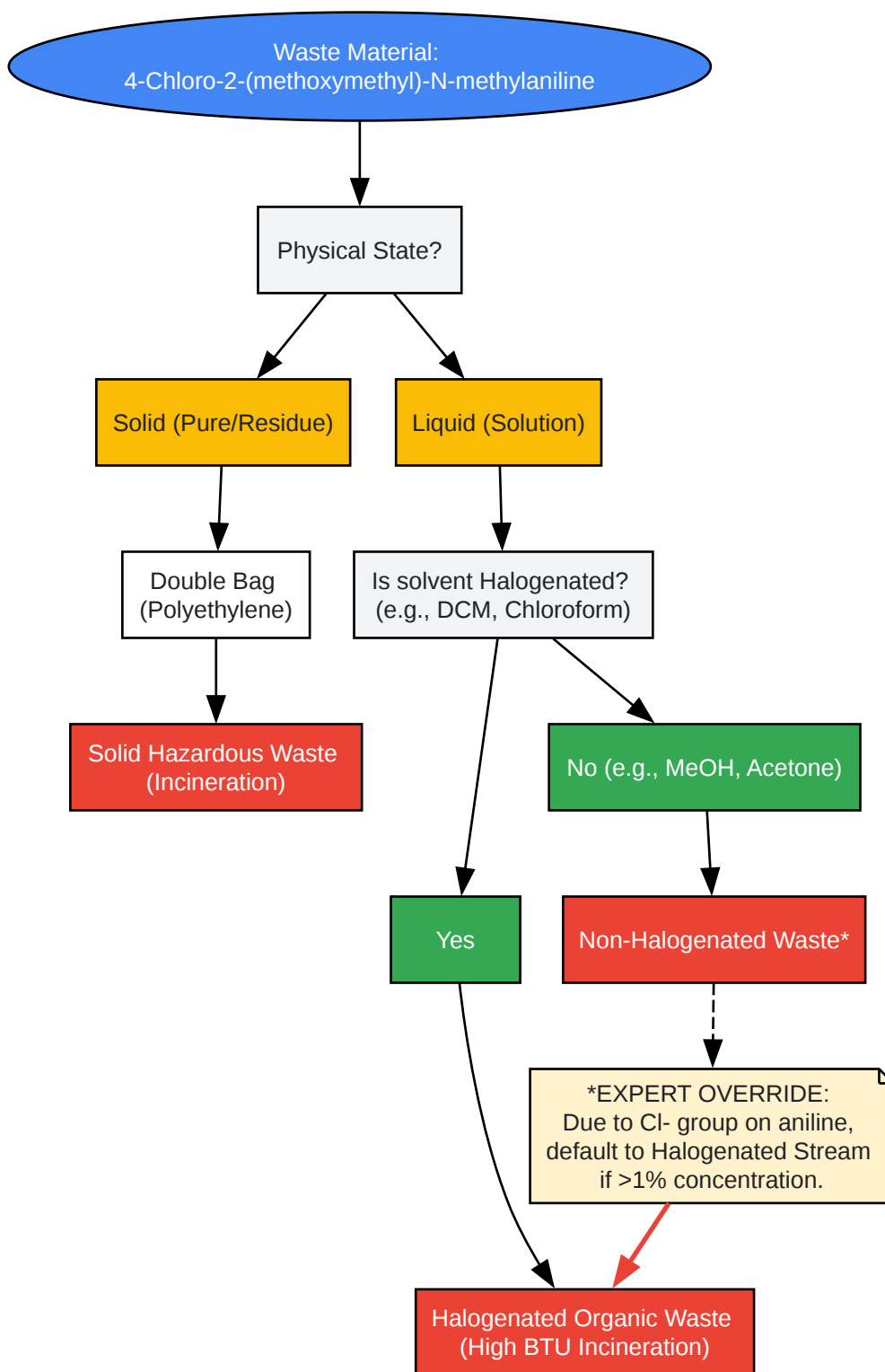
C. Empty Container Management (Triple Rinse Protocol)

- Rinse 1: Add a small volume of solvent (e.g., Acetone) to the empty bottle. Cap and shake. Pour rinsate into Halogenated Organic Waste.

- Rinse 2: Repeat.
- Rinse 3: Repeat.
- Defacing: Cross out the original label. Mark "Triple Rinsed."^[2]
- Disposal: Discard the clean bottle in the standard lab glass trash (unless local EHS requires glass recycling for chemically contaminated glass).

Decision Logic: Waste Stream Selection

The following diagram illustrates the decision process for disposing of **4-Chloro-2-(methoxymethyl)-N-methylaniline** to ensure compliance and safety.



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Figure 1: Decision tree for waste stream segregation. Note the "Expert Override" forcing the material into the Halogenated stream due to the chlorine substituent, regardless of the carrier

solvent.

Emergency Response (Spills)[2][4]

Scenario	Protocol
Minor Spill (<10 mL)	1. Evacuate immediate area.2. Cover with vermiculite or activated carbon pad.3.[2] Scoop into a sealed bag.4. Clean surface with soap and water (do not use bleach, as it may react with the amine).
Major Spill (>100 mL)	1. Evacuate the lab.2. Call EHS/Emergency Services.3. Do not attempt cleanup without SCBA if fumes are present.4. Inform responders of "Chlorinated Aniline" hazard (Skin absorption risk).

Regulatory & Compliance Codes

When filling out waste tags, use the following classifications to ensure the waste contractor processes it correctly (typically via high-temperature incineration).

- EPA Waste Code (US): Not P-listed specifically. Use D001 (Ignitable, if in solvent) and check for D027 (1,4-Dichlorobenzene equivalent) if testing is required.
- Recommended Labeling: "Hazardous Waste - Toxic, Irritant. Contains Halogenated Organics." [4]
- DOT Shipping (Pure): UN 2811 (Toxic solids, organic, n.o.s.) or UN 2810 (Toxic liquids).

References

- U.S. EPA. (2024).[2] RCRA Hazardous Waste Codes & Regulations. Retrieved from [Link]
- University of Illinois DRS. (2023). Chemical Waste Management Guide: Halogenated Solvents. Retrieved from [Link][2]

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Sources

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- [2. Waste Code \[rcrainfo.epa.gov\]](#)
- [3. bg.cpachem.com \[bg.cpachem.com\]](#)
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